

4-oxo-(E)-2-hexenal formation omega-3 fat peroxidation

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Compound Focus: 4-oxo-(E)-2-hexenal

CAS No.: 2492-43-5

Cat. No.: S631937

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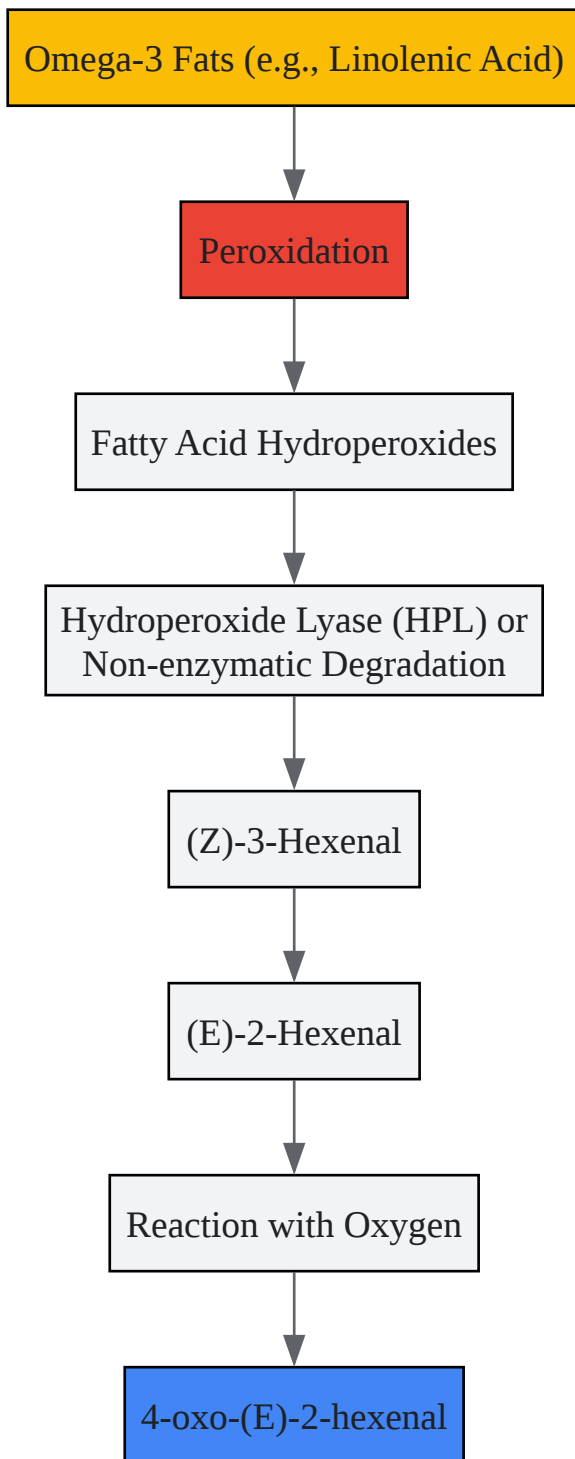
Chemical Identity and Key Properties

The table below summarizes the basic chemical information for **4-oxo-(E)-2-hexenal**.

Property	Description
Systematic Name	(E)-4-oxohex-2-enal [1] [2]
CAS Number	2492-43-5 [3] [1] [2]
Molecular Formula	C ₆ H ₈ O ₂ [3] [1] [2]
Molecular Weight	112.13 g/mol [3] [2]
Chemical Structure	An α,β -unsaturated aldehyde with an oxo group at the 4-position [4]

Formation Pathways and Sources

4-oxo-2-hexenal (4-OHE) is generated through both endogenous biochemical processes and exogenous environmental sources.



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General pathway for the formation of 4-oxo-2-hexenal from omega-3 fats.

- **Primary Origin: Omega-3 Fat Peroxidation:** 4-OHE is a specific product of **omega-3 polyunsaturated fatty acid** peroxidation, such as linolenic acid [4] [5]. It has been identified in model

reactions containing **linolenic acid methyl ester and hemin** [4] [5].

- **Formation in Food:** This compound is formed during the **heat processing of edible vegetable oil and during cooking**. Notably, it is found in especially high concentrations in **broiled saury fish** [4].
- **Other Sources:**
 - It is a component of the defensive secretions of some True Bugs (Hemiptera) [6].
 - It can also be formed as a secondary volatile in wounded plant leaves from the precursor (Z)-3-hexenal [7].

Mutagenicity and DNA Adduct Formation

The primary health concern regarding 4-OHE is its mutagenic potential, which stems from its ability to form stable adducts with DNA.



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4-oxo-2-hexenal binds to DNA bases to form adducts, leading to mutagenesis.

- **Mutagenic Activity:** 4-OHE has shown mutagenic activity in standard *Salmonella typhimurium* assays (strains TA100 and TA104) [4] [5].
- **DNA Adducts Formed In Vitro:** The compound reacts with DNA to form adducts with **deoxyguanosine (dG)**, **deoxycytidine (dC)**, and **5-methyl-deoxycytidine (5-Me-dC)** [4].
- **DNA Adducts Formed In Vivo:** When orally administered to mice, these same adducts (dG, dC, and 5-Me-dC) were detected in the DNA of the **esophagus, stomach, and intestine** [4] [5]. This demonstrates that dietary exposure can lead to DNA damage in the gastrointestinal tract.

Detection and Analytical Methods

Researchers use sophisticated techniques to detect 4-OHE and its DNA adducts.

Target	Sample Matrix	Key Analytical Technique
4-OXO-2-HEXENAL	Vapor phase from model systems; smoke from broiling fish	Gas Chromatography-Mass Spectrometry (GC-MS) [5]
4-OHE-DNA ADDUCTS	Tissue DNA (e.g., from mouse organs)	Liquid Chromatography with Electrospray Ionization Tandem Mass Spectrometry (LC/ESI-MS/MS) [4]

Research Significance and Health Implications

The discovery of 4-OHE links common dietary components to potential genotoxic risk.

- **A Warning of Exposure:** The findings serve as a warning that humans may be exposed to this mutagen through the consumption of processed oils and cooked fish [4] [5]. This is particularly relevant for workers in industries handling omega-3 fats [5].
- **Comparison with Omega-6 Peroxidation Product:** The harmful effects of lipid peroxidation products are also highlighted by 4-hydroxy-2-hexenal (4-HHE, from omega-3) and **4-hydroxy-2-nonenal (4-HNE, from omega-6)**, the latter of which can form DNA adducts considered mutation hotspots in hepatocellular carcinoma [8].
- **Future Research Needs:** The current evidence underscores the necessity for further studies on the **carcinogenicity of 4-OHE** and the detection of its DNA adducts in human tissues [4].

Experimental Workflow for Adduct Analysis

For researchers, the process of investigating 4-OHE DNA adducts in a model system can be summarized as follows:

- **In Vitro Model System:** React linolenic acid (omega-3) with a peroxidation catalyst (e.g., hemin) in the presence of deoxyguanosine (dG) [4] [5].
- **Adduct Identification:** Identify the resulting 4-OHE-dG adduct from the reaction mixture [4] [5].
- **Mutagenicity Assay:** Test the pure 4-OHE compound for mutagenic activity using the Ames test (e.g., *S. typhimurium* TA100) [4].
- **In Vivo Validation:** Orally administer 4-OHE to laboratory animals (e.g., mice) [4] [5].
- **Tissue Analysis and Detection:** Extract DNA from target organs (esophagus, stomach, intestine) and quantify the specific DNA adducts using LC/ESI-MS/MS [4].

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